

# HMN-154: A Technical Guide on its Pharmacological Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hmn 154*

Cat. No.: *B1673315*

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## For Researchers, Scientists, and Drug Development Professionals

Introduction: HMN-154 is a novel benzenesulfonamide anticancer compound demonstrating significant cytotoxic effects against various cancer cell lines.<sup>[1][2][3][4]</sup> This technical guide provides a comprehensive overview of the pharmacological properties of HMN-154, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols derived from available research.

## Quantitative Data Summary

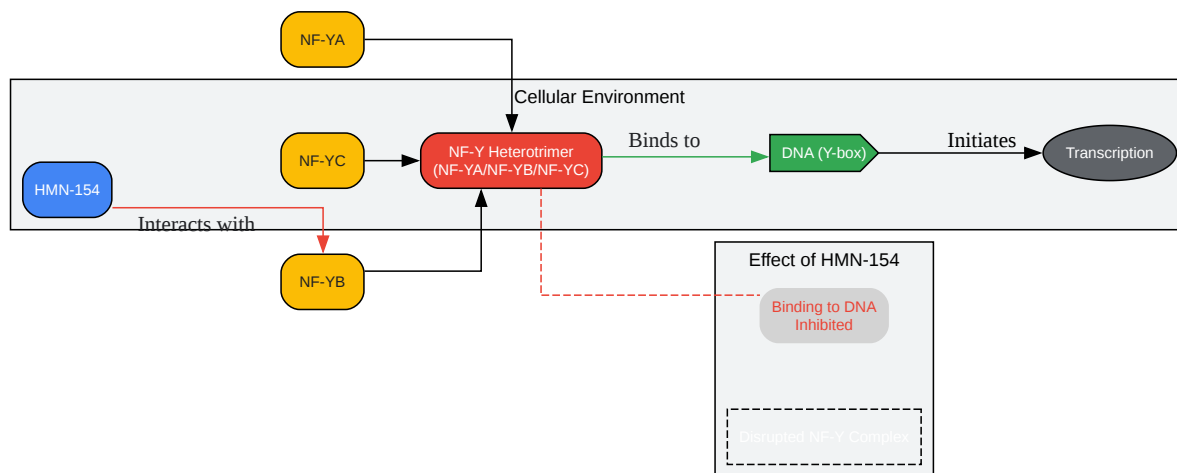
The in-vitro cytotoxic activity of HMN-154 has been evaluated against several cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC50) values, providing a quantitative measure of its potency.

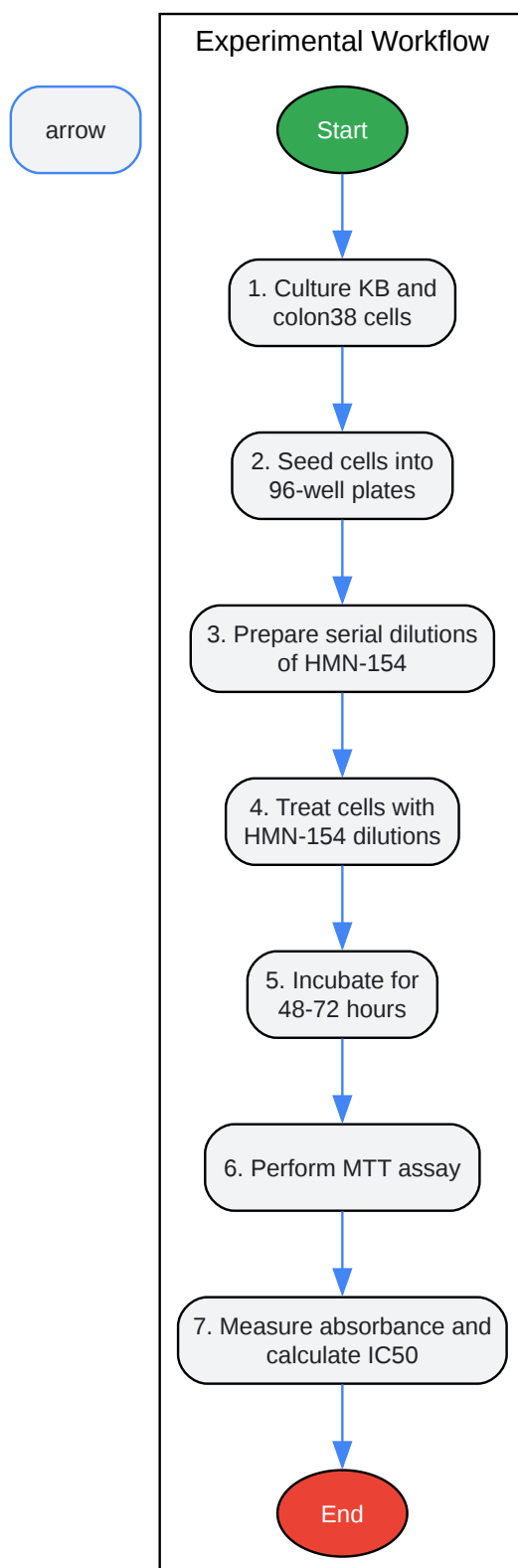
Cell Line	Cancer Type	IC50 (µg/mL)	Reference
KB	Oral Epidermoid Carcinoma	0.0026	<sup>[1][5]</sup>
colon38	Colon Carcinoma	0.003	<sup>[1][5]</sup>

## Mechanism of Action: Targeting the NF-Y Transcription Factor

HMN-154 exerts its anticancer effects by targeting the nuclear factor Y (NF-Y), a heterotrimeric transcription factor crucial for the expression of numerous genes involved in cell cycle progression and proliferation.<sup>[1][6]</sup> The compound specifically interacts with the NF-YB subunit, thereby disrupting the binding of the entire NF-Y heterotrimer to its DNA consensus sequence, the Y-box, which is present in the promoter region of target genes.<sup>[1][3][4][6]</sup> This inhibition of NF-Y's transcriptional activity is a key contributor to the cytotoxic effects of HMN-154.<sup>[1]</sup>

The following diagram illustrates the proposed signaling pathway for HMN-154's mechanism of action:





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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